

# In-depth Technical Guide: (4-Methyl-furazan-3-yl)-acetic acid

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## Compound of Interest

Compound Name: (4-Methyl-furazan-3-yl)-acetic acid

Cat. No.: B101769

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CAS Number: 15323-69-0

This technical guide provides a comprehensive overview of **(4-Methyl-furazan-3-yl)-acetic acid**, a heterocyclic compound of interest to researchers and professionals in drug development. Due to the limited publicly available data specifically for this compound, this guide also incorporates contextual information from related furazan derivatives to offer a broader understanding of its potential chemical and biological landscape.

## Physicochemical Properties

While extensive experimental data for **(4-Methyl-furazan-3-yl)-acetic acid** is not widely published, some basic physicochemical properties have been identified.

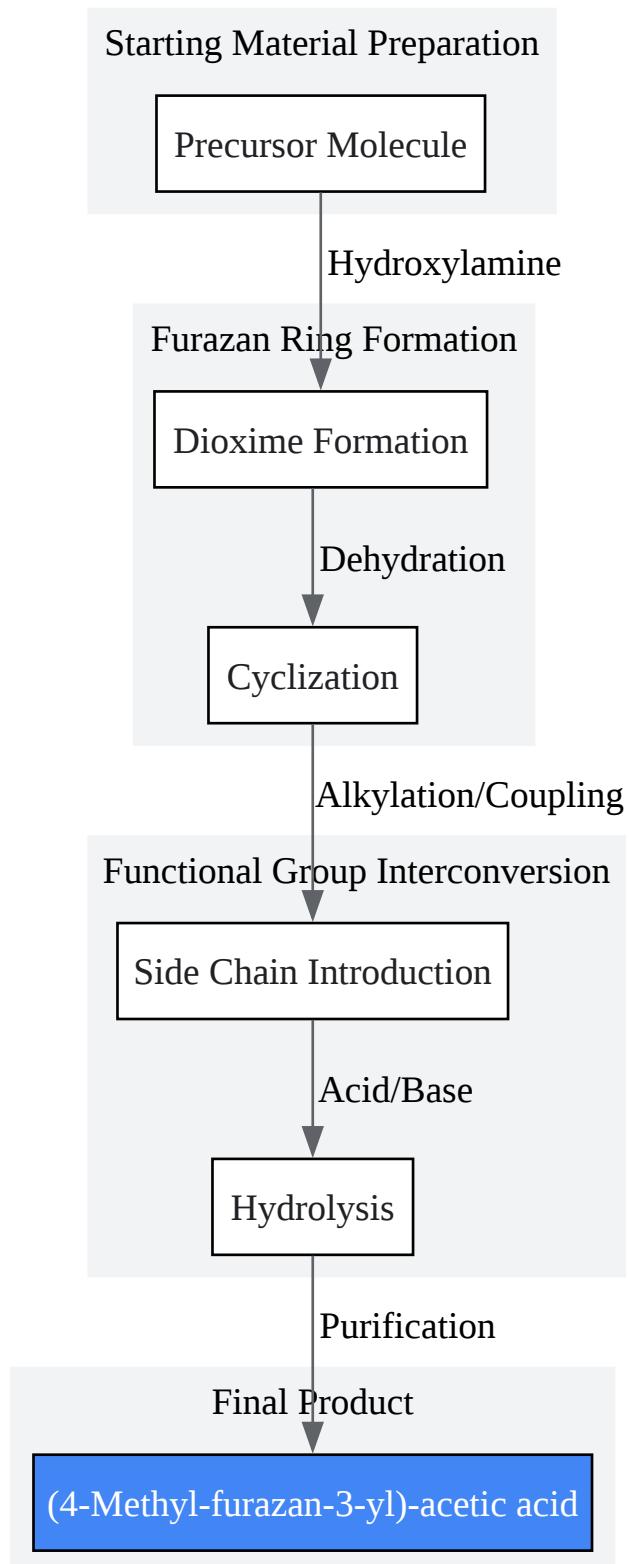
Property	Value
CAS Number	15323-69-0
Molecular Formula	C <sub>5</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	142.11 g/mol
Melting Point	83-84 °C
Boiling Point	295.4 ± 32.0 °C (Predicted)

## Synthesis and Experimental Protocols

A detailed, step-by-step experimental protocol for the synthesis of **(4-Methyl-furazan-3-yl)-acetic acid** is not readily available in peer-reviewed literature. However, the synthesis of structurally similar furazan-containing carboxylic acids often involves multi-step reaction sequences.

For context, the synthesis of other furazan derivatives, such as 4-aminofurazan-3-acetic acid, has been achieved through a one-pot procedure starting from pyrrole, involving nitrosation and subsequent treatment with hydroxylamine under basic conditions[1]. Another common strategy for creating substituted furazans involves the cyclization of  $\alpha,\beta$ -dione dioximes. The synthesis of various 4-R-furazan-3-carboxylic acid amidrazones has been accomplished by the reductive opening of a 1,2,4-oxadiazole ring with hydrazine[2]. These general methodologies suggest that a potential synthetic route to **(4-Methyl-furazan-3-yl)-acetic acid** could involve the formation of a suitably substituted furazan ring followed by the introduction or modification of an acetic acid moiety at the 3-position.

A generalized workflow for the synthesis of a furazan derivative is depicted below. Please note, this is a representative workflow and not a specific protocol for **(4-Methyl-furazan-3-yl)-acetic acid**.



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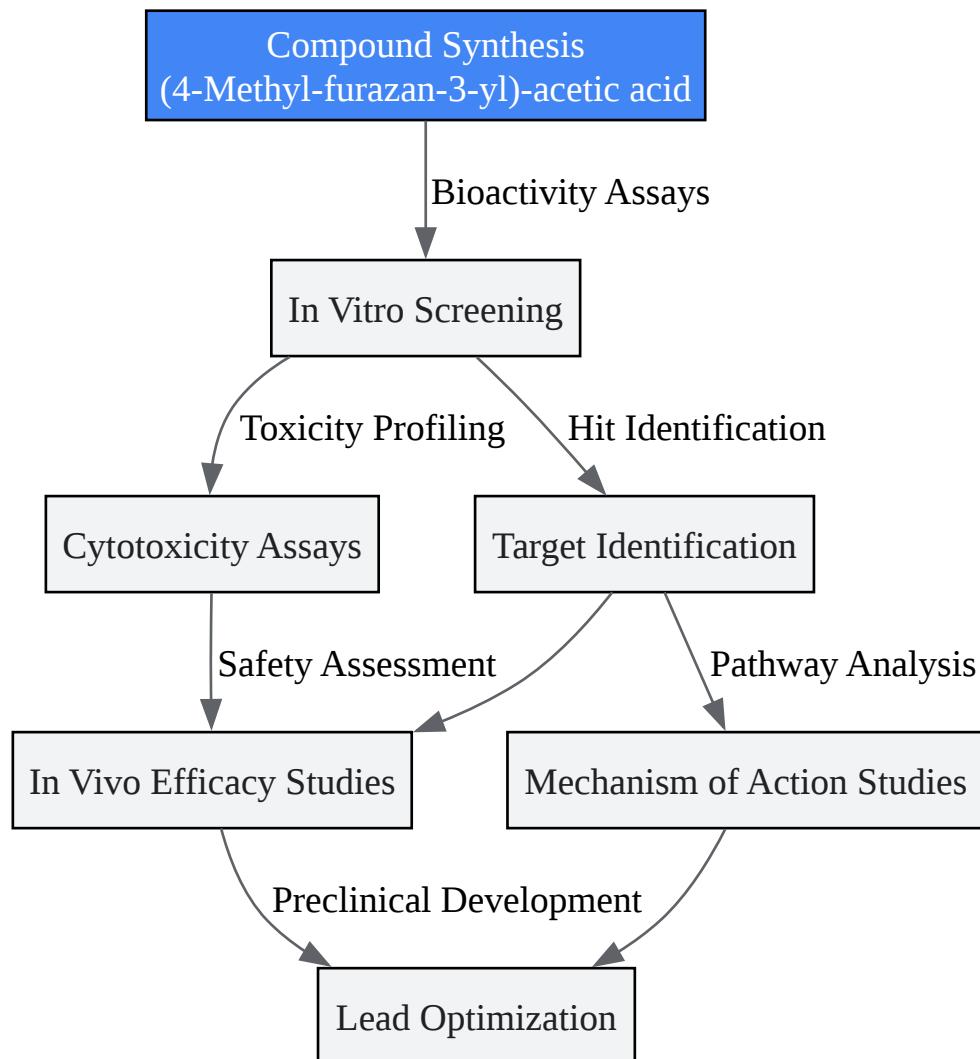
A generalized synthetic workflow for a furazan derivative.

## Biological Activity and Signaling Pathways

There is a notable absence of published biological activity data or studies on the signaling pathways specifically involving **(4-Methyl-furazan-3-yl)-acetic acid**. However, the broader class of furazan derivatives has been investigated for a range of biological activities, suggesting potential areas of interest for this compound.

Derivatives of furazan have been explored for their antimicrobial and antifungal properties<sup>[3]</sup>. Furthermore, N-acylated 3-aminofurazanes have demonstrated significant antiplasmodial activity against different strains of *Plasmodium falciparum*, the parasite responsible for malaria<sup>[4][5]</sup>. Some furazan-based compounds have also been investigated as energetic materials<sup>[6]</sup>.

Given the lack of specific data for **(4-Methyl-furazan-3-yl)-acetic acid**, a diagram of a known signaling pathway cannot be provided. However, to fulfill the visualization requirement, a hypothetical logical relationship diagram is presented below to illustrate how a novel compound like this might be screened for biological activity.



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A logical workflow for preclinical drug discovery.

## Conclusion

**(4-Methyl-furazan-3-yl)-acetic acid** (CAS 15323-69-0) is a chemical entity for which detailed public domain information regarding its synthesis, experimental data, and biological activity is scarce. The information available on related furazan compounds suggests that this molecule could be a candidate for investigation in various therapeutic areas, particularly as an antimicrobial or antiplasmodial agent. Further research is required to elucidate its specific properties and potential applications. This guide serves as a foundational document for researchers and drug development professionals, highlighting the current knowledge gaps and potential avenues for future investigation.

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## References

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